Comparative Toxicology Guide: 2,5-Diethylmorpholine vs. Morpholine

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Compound of Interest	
Compound Name:	*2,5-Diethylmorpholine*
CAS No.:	*1094657-75-6*
Cat. No.:	*B2438648*

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Executive Summary: The Steric Safety Advantage

In drug development and industrial synthesis, the choice between Morpholine and its substituted analog **2,5-Diethylmorpholine** (2,5-DEM) is rarely about catalytic efficiency alone—it is a critical toxicological decision.

While Morpholine is a high-volume chemical with a well-documented propensity for forming the carcinogen N-nitrosomorpholine (NMOR), 2,5-DEM offers a distinct safety profile driven by steric hindrance. The ethyl substituents at the

-carbon positions (2 and 5) act as a "molecular shield," significantly retarding the rate of N-nitrosation and altering metabolic lipophilicity.

The Verdict:

- Morpholine: High risk of nitrosamine formation (Class 2B Carcinogen precursor). High acute renal/hepatic toxicity.

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- **2,5-Diethylmorpholine**: Reduced nitrosation potential due to steric blockade. Higher lipophilicity (LogP) suggests enhanced membrane permeability but likely lower specific organotoxicity compared to the parent compound.

Physicochemical Drivers of Toxicity

Toxicological outcomes are dictated by molecular properties. The addition of two ethyl groups to the morpholine ring fundamentally shifts the molecule's interaction with biological systems.

Property	Morpholine (Parent)	2,5-Diethylmorpholine (Analog)	Toxicological Implication
CAS No.	110-91-8	167947-91-3 (Isomer mix)	
Formula			
Molecular Weight	87.12 g/mol	~143.23 g/mol	2,5-DEM is heavier, less volatile.
LogP (Lipophilicity)	-0.86 (Hydrophilic)	~1.5 - 2.0 (Estimated)	Critical: Morpholine stays in water phases; 2,5-DEM readily crosses lipid membranes (skin/BBB).
pKa	8.33	~8.5 - 9.0	Both are basic; exist largely as cations at physiological pH.
Steric Environment	Unhindered Secondary Amine	-Disubstituted	Major Differentiator: 2,5-DEM resists electrophilic attack (e.g., nitrosation).

Comparative Toxicological Profiles

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A. Acute Toxicity & Corrosivity

Both compounds function as secondary amines and exhibit caustic properties. However, their target organ profiles differ.

- Morpholine:
  - Mechanism: Severe irritation due to high alkalinity. Systemic absorption leads to cellular necrosis in the liver and kidneys (proximal tubule damage).
  - Data: Oral LD50 (Rat)

    1,000–1,900 mg/kg. Dermal LD50 (Rabbit)

    500 mg/kg.
  - Symptoms: "Blue haze" vision (glaucopsia), respiratory tract burning, hematuria.
- **2,5-Diethylmorpholine**:
  - Mechanism: Retains the corrosive nature of the amine. However, the increased lipophilicity implies faster dermal absorption.
  - Read-Across Data (from 2,5-Dimethylmorpholine): Oral LD50 values are typically slightly lower (more toxic) or comparable to morpholine due to better bioavailability, often in the range of 1,000 mg/kg.
  - Specific Risk: Because it is more lipophilic, 2,5-DEM may have a larger volume of distribution (

    ), potentially prolonging CNS effects compared to the water-soluble parent.

B. Carcinogenicity: The Nitrosation Pathway

This is the most critical differentiator for pharmaceutical safety assessments (ICH M7 guidelines).

- Morpholine Risk: Reacts rapidly with nitrite (

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) in the stomach or saliva to form N-Nitrosomorpholine (NMOR), a potent mutagen and liver carcinogen.

- 2,5-DEM Advantage: The ethyl groups at positions 2 and 5 create a "steric pincer" around the nitrogen atom. This physical bulk hinders the approach of the nitrosating agent (

  or

  ), drastically reducing the reaction rate constant (

).

Pathway Visualization

The following diagram illustrates the mechanistic divergence.

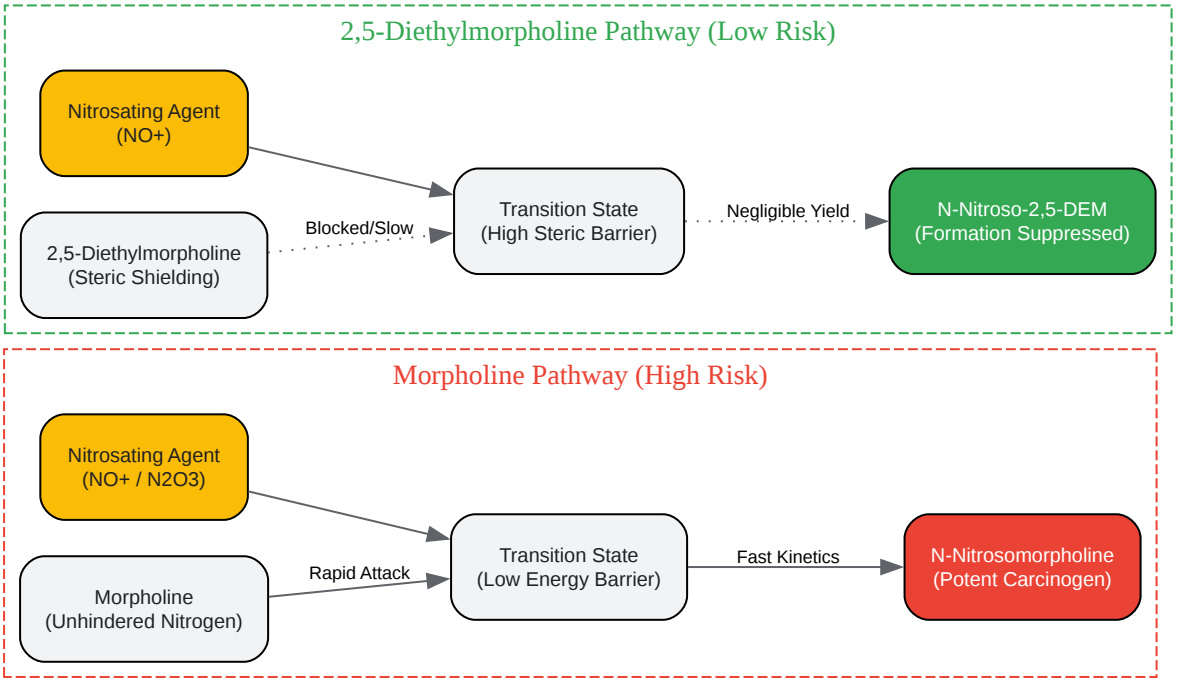

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Figure 1: Comparative Nitrosation Pathways. Note the steric barrier in the 2,5-DEM pathway preventing rapid carcinogen formation.

Experimental Protocols for Validation

To empirically verify the safety advantage of 2,5-DEM in your specific formulation, use the following self-validating protocols.

Protocol A: Competitive Nitrosation Kinetic Assay

Objective: Quantify the resistance of 2,5-DEM to nitrosamine formation relative to Morpholine.

- Reagents:
  - Substrate A: Morpholine (10 mM)
  - Substrate B: **2,5-Diethylmorpholine** (10 mM)
  - Nitrosating Agent: Sodium Nitrite (

    , 50 mM)
  - Buffer: Phosphate-Citrate buffer (pH 3.0 - mimics stomach acid).
- Procedure:
  - Incubate substrates individually with nitrite at 37°C.
  - Sampling: Aliquot at t = 0, 15, 30, 60 min.
  - Quenching: Stop reaction immediately with Ammonium Sulfamate (scavenges excess nitrite).
- Analysis:
  - Analyze via GC-TEA (Thermal Energy Analyzer) or LC-MS/MS (MRM mode).
  - Validation Criterion: The rate constant

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for 2,5-DEM should be

of that for Morpholine.

Protocol B: Hepatocyte Metabolic Stability

Objective: Determine if the ethyl groups alter metabolic clearance (e.g., susceptible to P450 hydroxylation).

- System: Cryopreserved human hepatocytes (1 million cells/mL).
- Dosing: Spike test compounds at 1

  M.
- Timepoints: 0, 30, 60, 120 min.
- Readout:
  - Monitor disappearance of parent compound via LC-MS.
  - Screen for metabolites: Look for

    Da (Hydroxylation on ethyl group) vs. Ring opening.
  - Insight: 2,5-DEM is expected to have a higher intrinsic clearance (

) due to the alkyl side chains serving as metabolic handles.

Strategic Recommendation

For drug development projects where a morpholine moiety is required for pharmacological activity (e.g., solubility, hydrogen bonding):

- Prefer **2,5-Diethylmorpholine** (or dimethyl analogs) if the synthesis allows. The reduction in nitrosamine risk is a significant regulatory advantage under ICH M7.
- Handling: Treat 2,5-DEM with higher dermal precautions than morpholine. Its increased lipophilicity means it can penetrate gloves and skin more effectively.

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- Regulatory Filing: Explicitly cite the "Steric Hindrance of Nitrosation" in your impurity risk assessment to justify higher acceptance limits for amine impurities.

Toxicity Screening Workflow

Use this logic flow to assess new morpholine analogs.

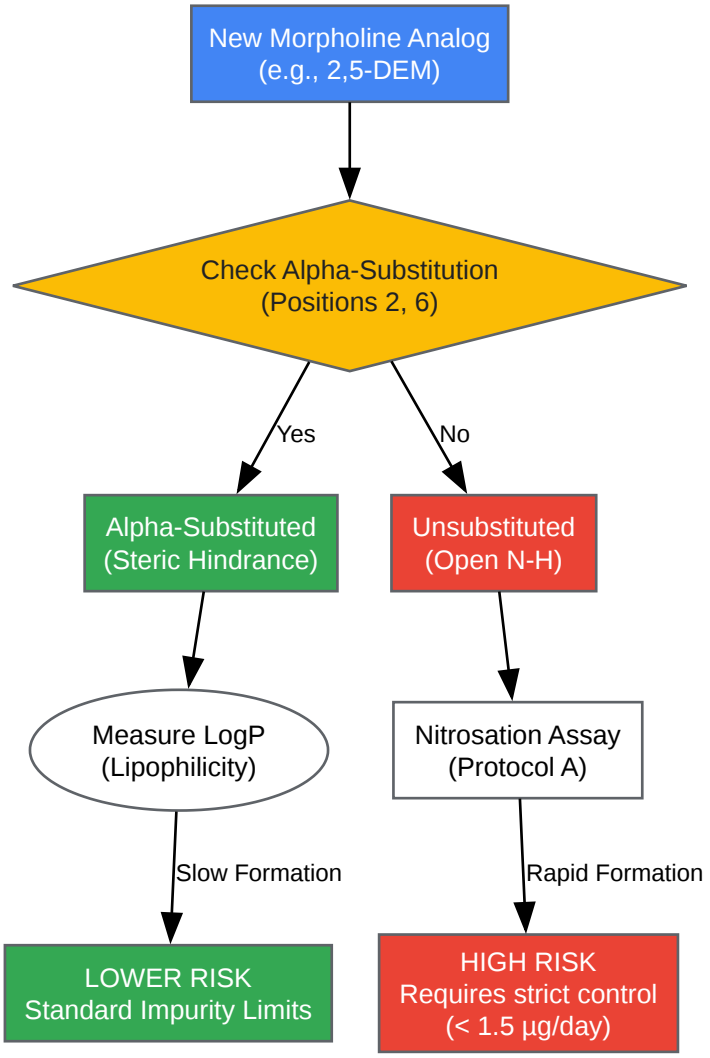

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Figure 2: Decision Logic for Morpholine Analog Safety Assessment.

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- To cite this document: BenchChem. [Comparative Toxicology Guide: 2,5-Diethylmorpholine vs. Morpholine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2438648/docs#comparative-toxicology-guide-2-5-diethylmorpholine-vs-morpholine]

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